

# solvent systems for Boc-Met-Leu-OMe solubility

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## Compound Focus: Boc-met-leu-ome

CAS No.: 66880-59-9

Cat. No.: S8924682

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## Chemical Identity & General Properties

The following table summarizes the key identifying information and known properties for **Boc-Met-Leu-OMe** (CAS# 66880-59-9) [1].

Property	Value / Description
CAS Number	66880-59-9 [1]
Common Name	boc-met-leu-ome [1]
Molecular Formula	$C_{17}H_{32}N_2O_5S$ [1]
Molecular Weight	376.511 g/mol [1]
Lipophilicity (LogP)	3.118 [1]

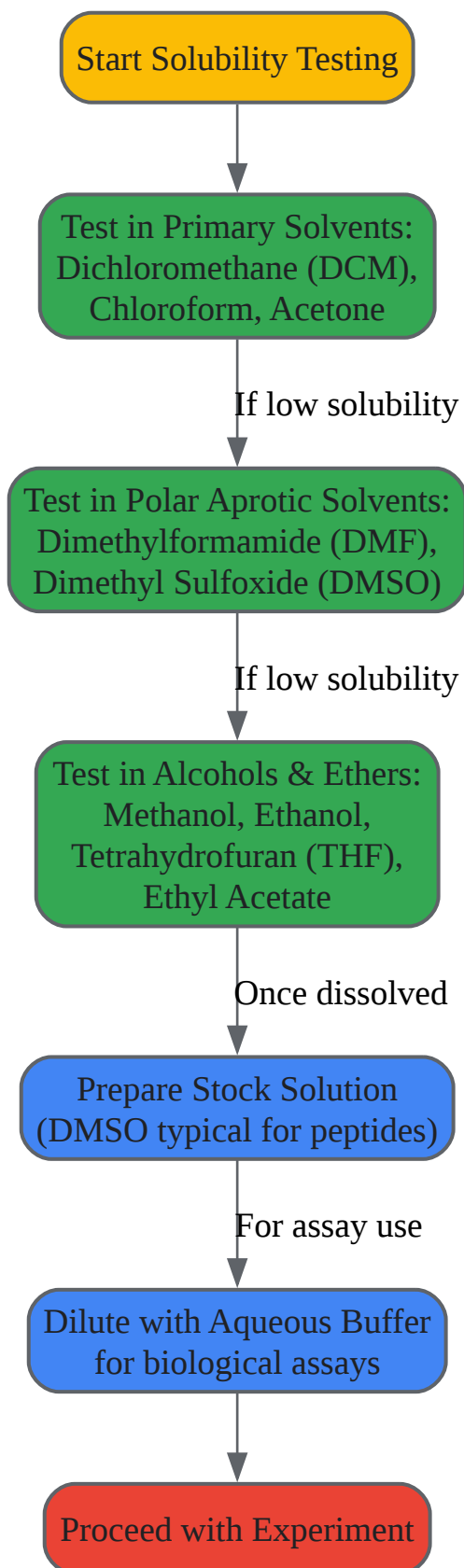
## Solubility Guidance for Boc-Protected Peptides

Although a specific solubility profile for **Boc-Met-Leu-OMe** is not listed, the following information can serve as a practical starting point for your experiments.

- **General Solvent Guidance:** Based on the properties of a closely related compound, **Boc-Met(O)-OH**, which is reported to be soluble in chlorinated solvents (DCM, Chloroform), ethyl acetate, DMSO, and acetone [2]. **Boc-Met-Leu-OMe**, with its higher calculated LogP value of 3.118, is likely to have good solubility in these same organic solvents [1].
- **Handling Protected Amino Acids:** Research on handling Fmoc-protected amino acid esters indicates that hydrolysis of methyl esters (like the -OMe in your compound) can require specific conditions to preserve other protecting groups (like Boc), often involving calcium salts and controlled basic conditions [3]. This suggests that the Boc group is stable under a range of common laboratory conditions but may require careful selection of reagents for further manipulation.

## Suggested Experimental Workflow for Solubility Testing

Given the lack of specific data, you may need to empirically determine the optimal solvent system for your application. The diagram below outlines a logical workflow for this process.



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## Frequently Asked Questions

**What should I do if Boc-Met-Leu-OMe does not dissolve in my reaction solvent?** First, try one of the strong solvents mentioned above, such as DCM or DMF. Gently warming the solvent in a water bath (around 37°C) and using brief sonication in an ultrasonic bath can help dissolve the compound [2]. Always start with a small amount of compound to test solubility.

**How should I store this compound?** While specific storage conditions for **Boc-Met-Leu-OMe** are not provided, it is a standard practice to store peptide derivatives and protected amino acids in a desiccator at -20°C to maintain stability and prevent moisture-induced degradation [2].

**Are there any known stability issues?** The methionine (Met) residue contains a sulfur atom that can be sensitive to oxidation [4]. Although your compound has a protected N-terminus, it is advisable to store the compound properly and be aware that the methionine side chain could potentially be affected under strong oxidizing conditions.

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## References

1. - boc - met - leu | CAS#:66880-59-9 | Chemsrco me [chemsrc.com]
2. - Boc (O)-OH | CAS:34805-21-5 | High Purity | Manufacturer BioCrick Met [biocrick.com]
3. Efficient Fmoc-Protected Amino Ester Hydrolysis Using ... [pmc.ncbi.nlm.nih.gov]
4. Controlled reversible methionine-selective sulfimidation of ... [pmc.ncbi.nlm.nih.gov]

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